

Henriol A: An Undocumented Sesquiterpenoid

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Compound of Interest

Compound Name: *Henriol A*

Cat. No.: *B13391391*

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A comprehensive search of the scientific literature and chemical databases for information on "**Henriol A**" has yielded no results. It is concluded that this compound is either a novel, as-yet-unpublished discovery, a proprietary substance with restricted data access, or potentially a misnomer for a related compound.

While no data exists for **Henriol A**, this guide will provide an in-depth technical overview of the closely related compound, Henriol B (also known as Chloramultilide D), a dimeric sesquiterpenoid isolated from the same plant species, *Chloranthus spicatus*. This information is intended to serve as a valuable resource for researchers, scientists, and drug development professionals interested in this class of natural products.

Henriol B (Chloramultilide D): A Technical Overview

Henriol B is a dimeric sesquiterpenoid that has been isolated from the whole plant of *Chloranthus spicatus*.^[1] Its structure was established through physical data, including 1D and 2D NMR spectroscopy and mass spectrometry.

Molecular and Chemical Data

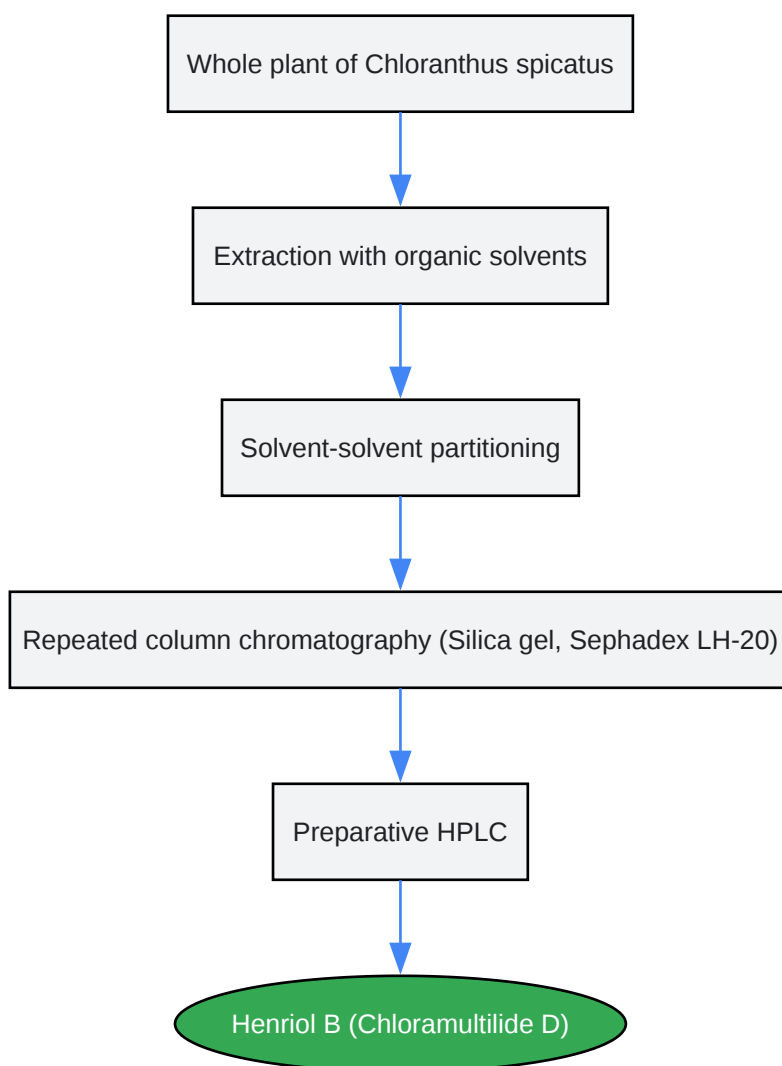
A summary of the key chemical and physical properties of Henriol B is presented below.

Property	Value	Source
Molecular Formula	C30H34O10	[1]
Molecular Weight	554.58 g/mol	[1]
Compound Class	Dimeric Sesquiterpenoid	[1]
Natural Source	Chloranthus spicatus	[1]

Experimental Protocols

The following outlines the general experimental procedures for the isolation and structural elucidation of Henriol B, as inferred from the primary literature.

Isolation Workflow



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Caption: General workflow for the isolation of Henriol B.

Structure Elucidation

The structure of Henriol B was determined using a combination of spectroscopic techniques:

- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- 1D NMR Spectroscopy (^1H and ^{13}C NMR): To identify the types and number of protons and carbons in the molecule.

- 2D NMR Spectroscopy (COSY, HMQC, HMBC): To establish the connectivity between protons and carbons, and thus deduce the overall molecular structure.

Biological Activity

Preliminary in vitro studies have shown that Henriol B exhibits moderate antifungal activity.^[1] Further research is required to fully elucidate its mechanism of action and potential therapeutic applications.

Due to the limited publicly available data on Henriol B, detailed signaling pathway diagrams and extensive quantitative data tables are not available at this time. Researchers are encouraged to consult the primary literature for more specific details on the experimental findings.

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References

- 1. Mono- and Di-sesquiterpenoids from Chloranthus spicatus - PubMed [pubmed.ncbi.nlm.nih.gov]
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